

Physical properties of 2,3-Dichlorobenzyl alcohol (melting point, boiling point)

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Compound of Interest

Compound Name: 2,3-Dichlorobenzyl alcohol

Cat. No.: B150960

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Technical Guide: Physicochemical Properties of 2,3-Dichlorobenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **2,3-Dichlorobenzyl alcohol**, with a specific focus on its melting point. Information on its boiling point is also addressed. This document includes experimental methodologies for the determination of these properties and visual workflows to aid in laboratory synthesis and analysis.

Core Physical Properties

2,3-Dichlorobenzyl alcohol is a solid at room temperature, appearing as a white to almost white powder or crystalline substance. It is recognized for its use as a synthetic intermediate and as a mild antiseptic.

Data Presentation: Physical Constants

The following table summarizes the key physical properties of **2,3-Dichlorobenzyl alcohol**.

Physical Property	Value	Source(s)
Melting Point	85-88 °C	[1]
87 °C	[2]	
84.0 to 87.0 °C	[3]	
Boiling Point	Not available	
Molecular Formula	C ₇ H ₆ Cl ₂ O	
Molecular Weight	177.03 g/mol	
Appearance	White to almost white powder/crystal	[3]

Note on Boiling Point: A definitive boiling point for **2,3-Dichlorobenzyl alcohol** at standard pressure is not readily found in the scientific literature. This may indicate that the compound is susceptible to decomposition at elevated temperatures before its boiling point is reached.

Experimental Protocols

Determination of Melting Point

The melting point of a solid organic compound is a critical physical property used for identification and purity assessment. A pure crystalline solid typically exhibits a sharp melting point over a narrow range (0.5-1.0°C). Impurities tend to lower and broaden the melting point range. The capillary method is a standard and widely accepted technique for accurate melting point determination.

Principle: A small, finely powdered sample of the organic solid is packed into a thin-walled capillary tube, which is then heated in a controlled manner. The temperatures at which the substance begins to liquefy and at which it becomes completely liquid are recorded as the melting point range.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- **2,3-Dichlorobenzyl alcohol** sample
- Mortar and pestle (optional, for grinding crystals)
- Spatula

Procedure:

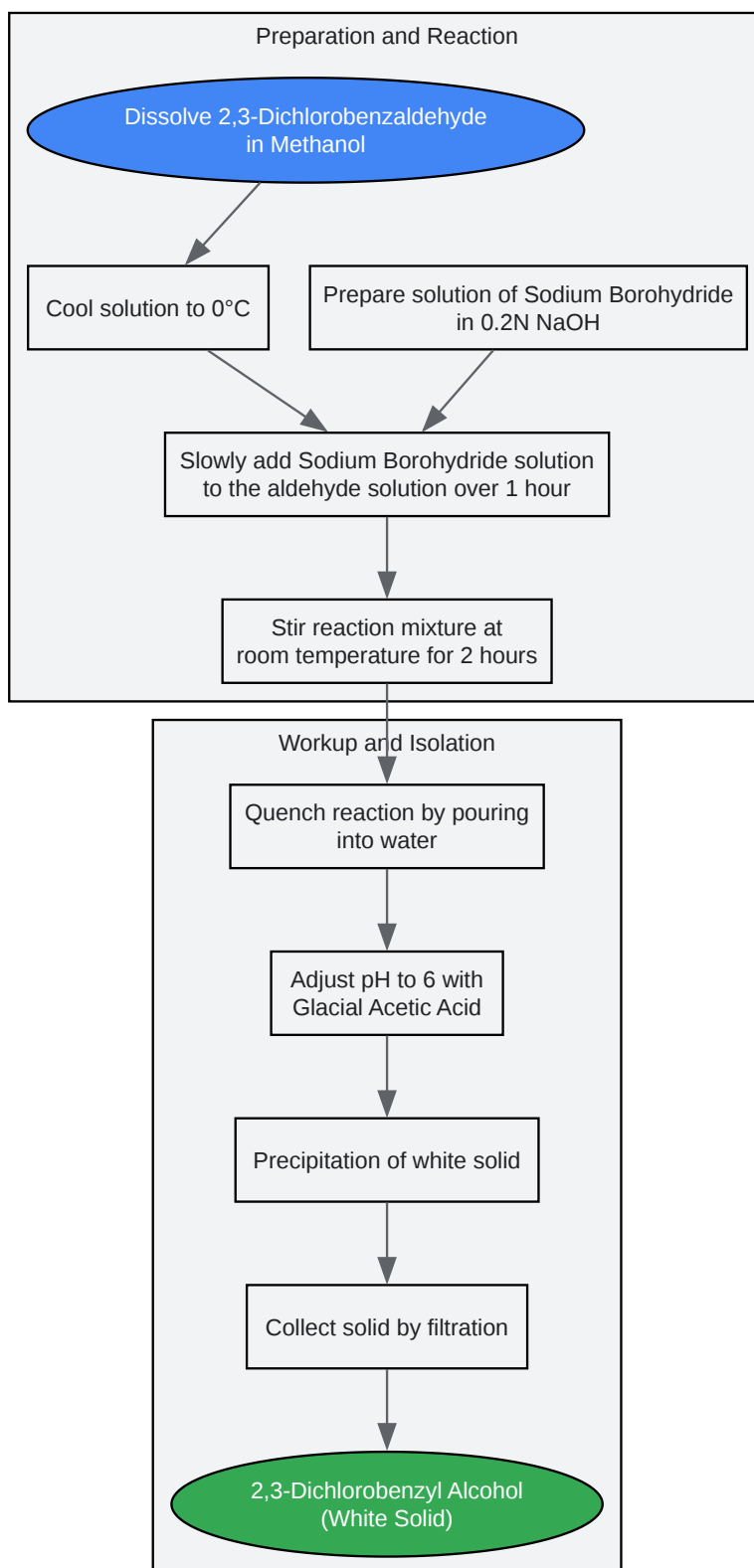
- Sample Preparation:
 - Place a small amount of **2,3-Dichlorobenzyl alcohol** on a clean, dry surface.
 - If the sample consists of large crystals, gently grind it to a fine powder using a mortar and pestle.
 - Tap the open end of a capillary tube into the powdered sample to introduce a small amount of the compound.
 - Invert the capillary tube and tap the sealed end gently on a hard surface to pack the sample tightly into the bottom. The packed sample should be approximately 1-2 mm in height.
- Apparatus Setup (using a digital melting point apparatus):
 - Insert the capillary tube containing the sample into the designated slot in the heating block of the apparatus.
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the block.
- Melting Point Measurement:
 - For an unknown compound, a rapid preliminary heating can be performed to determine an approximate melting range.

- For a more precise measurement, start heating at a slow and steady rate, approximately 2°C per minute, when the temperature is about 15-20°C below the expected melting point.
- Carefully observe the sample through the magnifying lens.
- Record the temperature (T1) at which the first drop of liquid appears.
- Continue heating at the same slow rate and record the temperature (T2) at which the last solid crystal melts completely.
- The melting point is reported as the range T1-T2.
- Post-Measurement:
 - Allow the apparatus to cool before performing subsequent measurements.
 - Use a fresh capillary tube and sample for each determination to ensure accuracy.

Visualized Workflows

Synthesis of 2,3-Dichlorobenzyl Alcohol

The following diagram illustrates a common laboratory synthesis route for **2,3-Dichlorobenzyl alcohol** from 2,3-Dichlorobenzaldehyde via reduction.

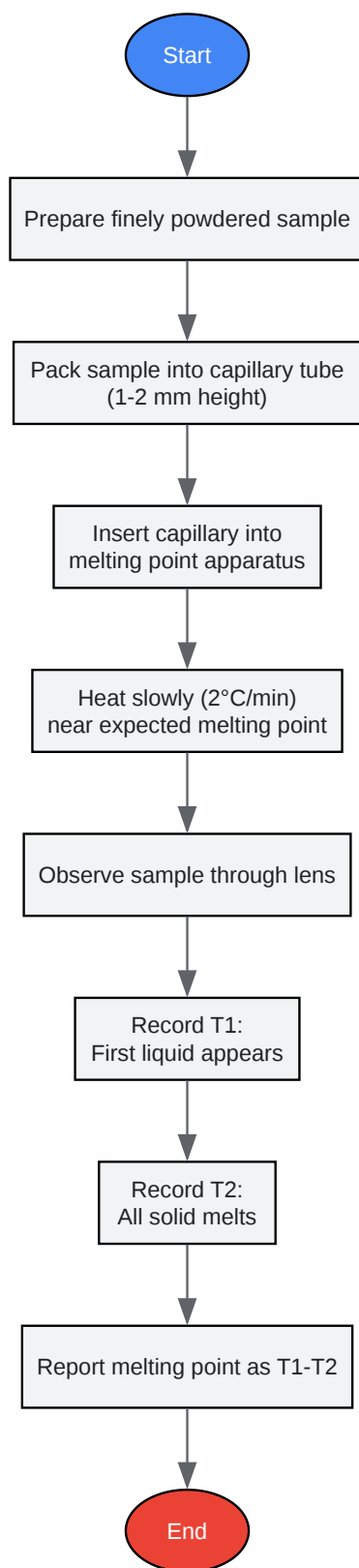


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Synthesis of **2,3-Dichlorobenzyl Alcohol**

Melting Point Determination Workflow

This diagram outlines the logical steps involved in the experimental determination of a melting point using the capillary method.



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